

Personal protective equipment for handling 1-Hydroxy-1-cyclopropanecarboxylic acid

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Compound of Interest

Compound Name:	1-Hydroxy-1-cyclopropanecarboxylic acid
Cat. No.:	B023762

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Essential Safety and Handling Guide for 1-Hydroxy-1-cyclopropanecarboxylic Acid

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Hydroxy-1-cyclopropanecarboxylic acid** (CAS No: 17994-25-1). Adherence to these protocols is essential for minimizing exposure and ensuring a safe laboratory environment.

Hazard Identification and Classification

1-Hydroxy-1-cyclopropanecarboxylic acid is a chemical that poses several health risks. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Some safety data sheets also categorize it as a corrosive material that can cause burns upon contact.^[4]

Hazard Category	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Skin Irrit. 2[1] / Category 1 B[4]	H315: Causes skin irritation / Causes burns[1][4]
Serious Eye Damage/Eye Irritation	Eye Irrit. 2[1] / Category 1[4]	H319: Causes serious eye irritation / Causes burns[1][4]
Specific Target Organ Toxicity (STOT) - Single Exposure	STOT SE 3[1]	H335: May cause respiratory irritation[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following equipment should be used for all procedures involving this compound.

PPE Category	Recommended Equipment and Best Practices
Eye and Face Protection	Chemical Safety Goggles: Tight-sealing safety goggles are required to protect against dust and splashes. ^[5] Face Shield: A face shield worn over goggles is recommended for procedures with a higher risk of splashing or dust generation. ^{[5][6]}
Skin Protection	Lab Coat: A chemical-resistant lab coat must be worn and fully buttoned. ^[6] Gloves: Chemical-resistant gloves (e.g., nitrile rubber) are required. ^[6] Gloves must be inspected for defects before use and changed immediately if contaminated. ^[6] Footwear: Fully enclosed shoes are mandatory. ^[7]
Respiratory Protection	Ventilation: All handling of the solid compound should occur in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust. ^{[6][8]} Respirator: For situations where dust generation is unavoidable or engineering controls are insufficient, a NIOSH-approved N95 dust mask or a higher-level respirator is required. ^[9]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety.

Step-by-Step Operational Plan

- Preparation and Engineering Controls:
 - Designated Area: All manipulations of **1-Hydroxy-1-cyclopropanecarboxylic acid** must be performed in a designated area, such as a chemical fume hood.^{[6][8]}

- Verify Ventilation: Ensure the chemical fume hood is functioning correctly before starting work.
- Assemble Materials: Gather all necessary equipment, including spatulas, glassware, and clearly labeled waste containers, before handling the chemical.
- Safe Handling Procedure:
 - Don PPE: Put on all required PPE as detailed in the table above.
 - Avoid Dust Formation: Handle the solid carefully to prevent the formation of dust and aerosols.^[4]
 - Portioning: When weighing or transferring the powder, do so slowly and close to the work surface to minimize airborne particles.
 - Avoid Contact: Prevent direct contact with skin and eyes.
- Post-Handling Procedures:
 - Decontamination: Thoroughly clean all contaminated surfaces and equipment after use.
 - Doffing PPE: Remove PPE carefully to avoid cross-contamination. Gloves should be removed first, followed by the lab coat and eye protection.
 - Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^{[4][8]}

Disposal Plan

Proper disposal is critical to prevent environmental contamination and comply with regulations.

- Waste Segregation: All disposable materials contaminated with the compound (e.g., gloves, weigh boats, wipes) must be collected in a dedicated, clearly labeled hazardous waste container.^[8]
- Chemical Waste: Unused or waste **1-Hydroxy-1-cyclopropanecarboxylic acid** should be treated as hazardous chemical waste.

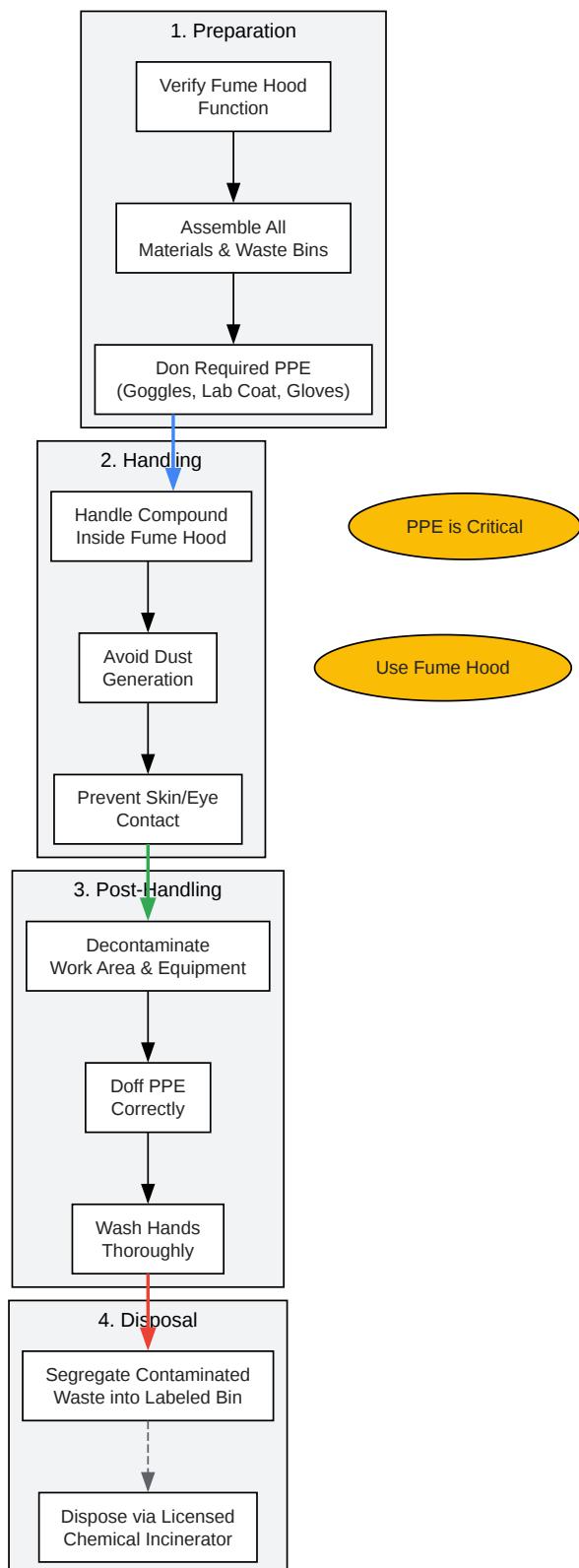
- Disposal Method: The compound may be dissolved in a combustible solvent and burned in a licensed chemical incinerator equipped with an afterburner and scrubber.[6] Do not empty into drains or release into the environment.[5] All waste disposal must be conducted in accordance with applicable federal, state, and local environmental regulations.[4][6]

Emergency Procedures: First Aid

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First-Aid Measures
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. [4] Remove contact lenses if present and easy to do.[4] Continue rinsing and seek immediate medical attention.[4]
Skin Contact	Take off immediately all contaminated clothing. [4] Wash the affected area with soap and plenty of water.[4] If skin irritation or a rash occurs, seek medical attention.
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[3][4] If the person is not breathing, provide artificial respiration.[4] Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting.[4][5] Rinse the mouth with water.[4] Never give anything by mouth to an unconscious person.[3] Call a physician or Poison Control Center immediately.[4]

Safe Handling Workflow

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Caption: Workflow for safe handling of **1-Hydroxy-1-cyclopropanecarboxylic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Hydroxy-1-cyclopropanecarboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023762#personal-protective-equipment-for-handling-1-hydroxy-1-cyclopropanecarboxylic-acid]

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